

A Comparative Guide to the Statistical Validation of Doramectin Quantification Methods

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Compound of Interest

Compound Name: *Doramectin monosaccharide*

Cat. No.: *B15561231*

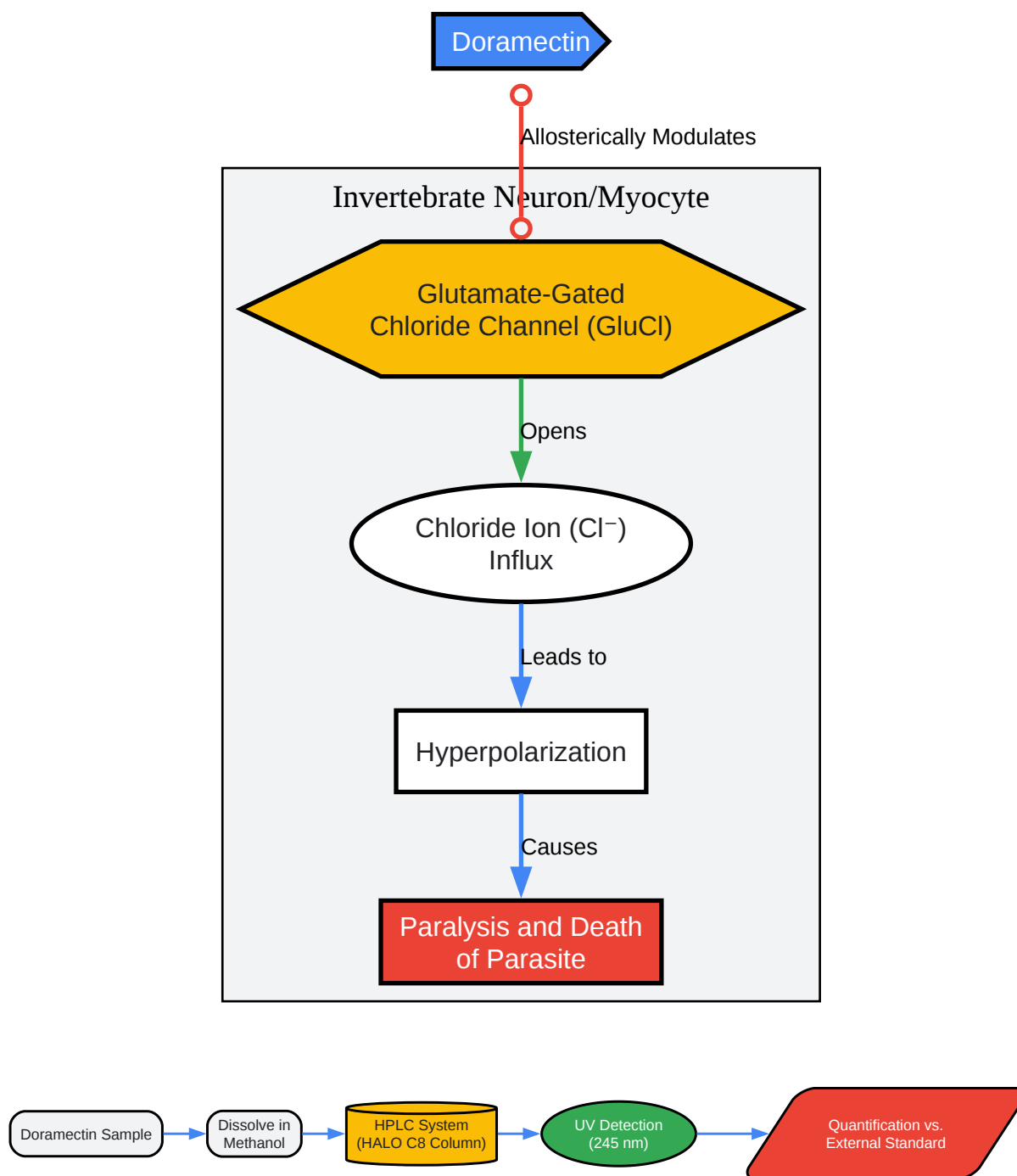
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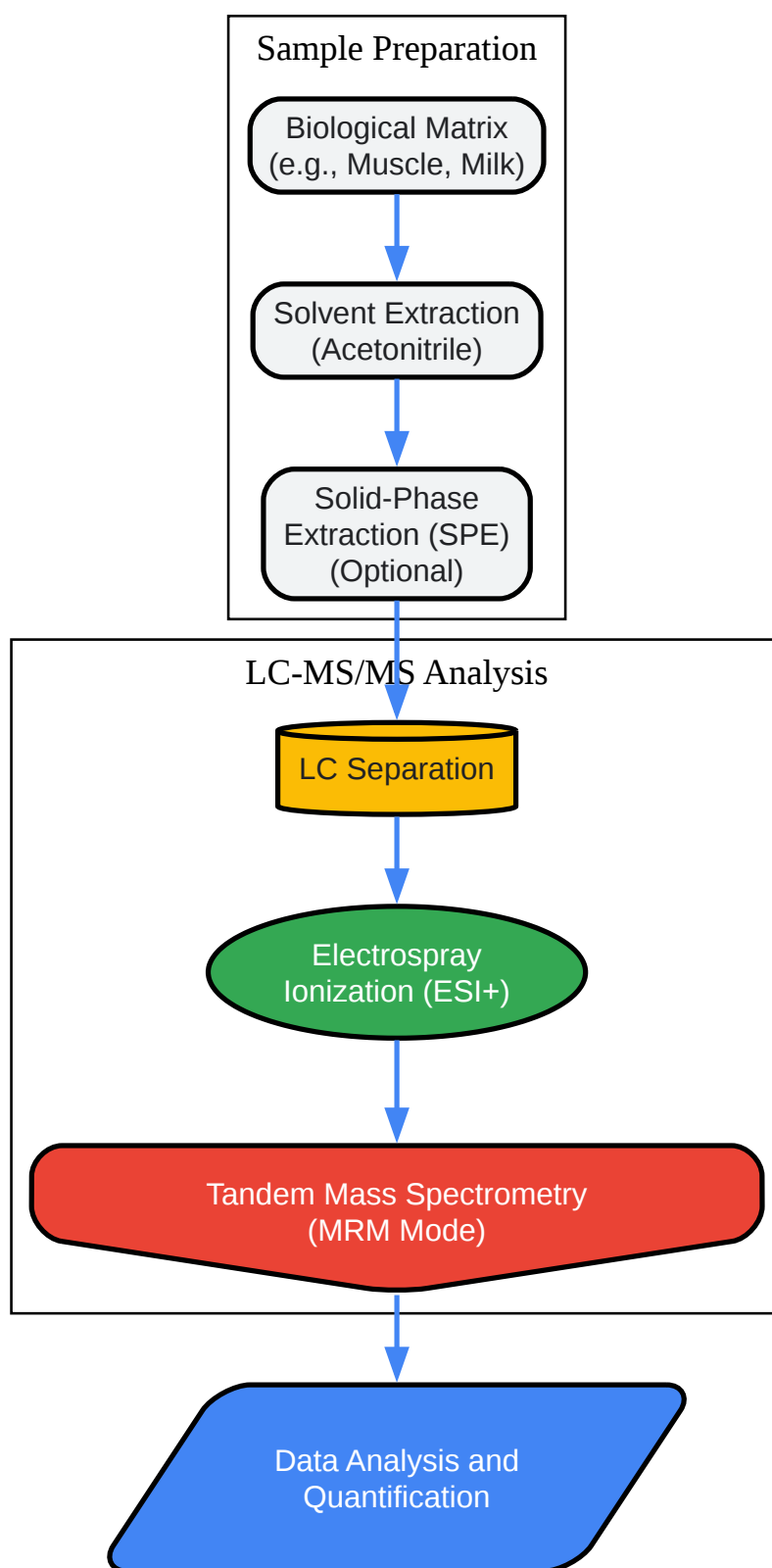
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of validated analytical methods for the quantification of Doramectin, a broad-spectrum antiparasitic agent. The focus is on providing objective performance comparisons supported by experimental data to aid researchers in selecting the most appropriate method for their specific needs. While the initial topic specified a "**Doramectin monosaccharide** bioassay," the predominant and more rigorously validated methods in the scientific literature are chromatography-based assays. This guide will focus on these established techniques.

Mechanism of Action of Doramectin

Doramectin, a member of the avermectin class of compounds, exerts its antiparasitic effect by modulating glutamate-gated chloride ion (Cl-) channels in the nerve and muscle cells of nematodes and arthropods.^{[1][2]} This leads to an influx of chloride ions, causing hyperpolarization of the cell membrane, which results in a rapid, non-spastic paralysis and eventual death of the parasite.^{[1][2]}





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References

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- 2. Doramectin | C₅₀H₇₄O₁₄ | CID 9832750 - PubChem [pubchem.ncbi.nlm.nih.gov]
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